

Technical Guide: Chemical Structure and Bioanalytical Application of Tacrolimus-13C,D2[1][2]

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Compound of Interest

Compound Name: Tacrolimus-13C,D2

Cat. No.: B12423291

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Executive Summary

Tacrolimus-13C,D2 (CAS: 1356841-89-8) is a synthetically modified isotopologue of Tacrolimus utilized primarily as an internal standard in Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).[1][2][3][4][5] By incorporating one Carbon-13 (

) atom and two Deuterium (

) atoms into the macrolide scaffold, this compound mimics the physicochemical behavior of the analyte (retention time, ionization efficiency) while providing a distinct mass shift (+3 Da).[1][2] This shift eliminates the "cross-talk" and ionization suppression issues common with non-isotopic standards like Ascomycin.[1][2]

Chemical Characterization

Identity and Nomenclature[1][2]

- Common Name: **Tacrolimus-13C,D2**[1][2][3][4][5][6][7][8][9]
- Synonyms: FK-506-13C,D2; Fujimycin-13C,D2[1][2][4][6]

- CAS Number: 1356841-89-8[1][2][3][4][5]
- Parent Compound: Tacrolimus (C₄₄H₆₉NO₁₂)[1][2][9]

Molecular Structure & Weight Analysis

The introduction of stable isotopes alters the molecular weight without significantly impacting the steric or electronic properties of the molecule, ensuring it co-elutes with the analyte during chromatography.[1][2]

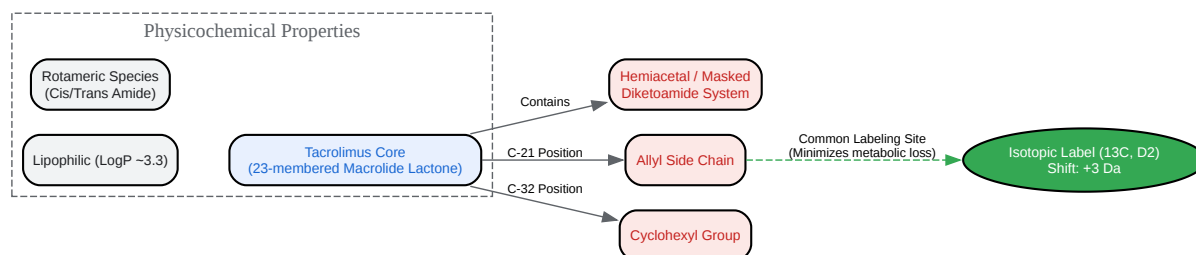
Property	Unlabeled Tacrolimus	Tacrolimus-13C,D2
Molecular Formula		
Monoisotopic Mass	803.48 Da	806.50 Da (+3.02 Da shift)
Ammonium Adduct	821.51 Da	824.53 Da
Average Mol.[1][2][4][5][9] Weight	804.02 g/mol	~807.04 g/mol

Isotopic Labeling Logic: The labeling pattern typically involves a specific methyl or methylene group within the macrolide structure or its side chains.[1][2] The "13C,D2" designation implies a specific site where a Carbon-12 is replaced by Carbon-13, and its attached protons are replaced by Deuterium, creating a chemically stable

moiety.[1][2] This specific labeling is chosen to prevent "back-exchange" of deuterium with solvent protons, a critical requirement for solution stability.[1][2]

Structural Visualization

The following diagram illustrates the core macrolide lactone structure of Tacrolimus and the logic of isotopic substitution.



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Caption: Structural composition of Tacrolimus highlighting functional regions and the theoretical integration of the stable isotope label.

Bioanalytical Methodology (LC-MS/MS)[1][2][7]

The "Gold Standard" Protocol

Tacrolimus is extensively sequestered within erythrocytes (red blood cells).[1][2] Therefore, the analytical workflow must include a rigorous lysis and protein precipitation step.[1][2] The use of **Tacrolimus-13C,D2** is superior to Ascomycin because it compensates for matrix effects arising from the complex whole-blood matrix.[1][2]

Sample Preparation Workflow

- Lysis: Whole blood is treated with a lysis agent (e.g., Zinc Sulfate solution) to rupture RBCs and release Tacrolimus.[1][2]
- Internal Standard Addition: **Tacrolimus-13C,D2** is added before precipitation to track recovery.
- Precipitation: Organic solvent (Acetonitrile or Methanol) precipitates proteins.[1][2]
- Separation: Supernatant is injected onto a C18 LC column.

Mass Spectrometry Parameters

Tacrolimus readily forms sodium

and ammonium

adducts.^{[1][2]} The ammonium adduct is preferred for fragmentation stability.^{[1][2]}

- Ionization Source: Electrospray Ionization (ESI), Positive Mode.^{[1][2]}
- Precursor Ions (Q1):
 - Tacrolimus:

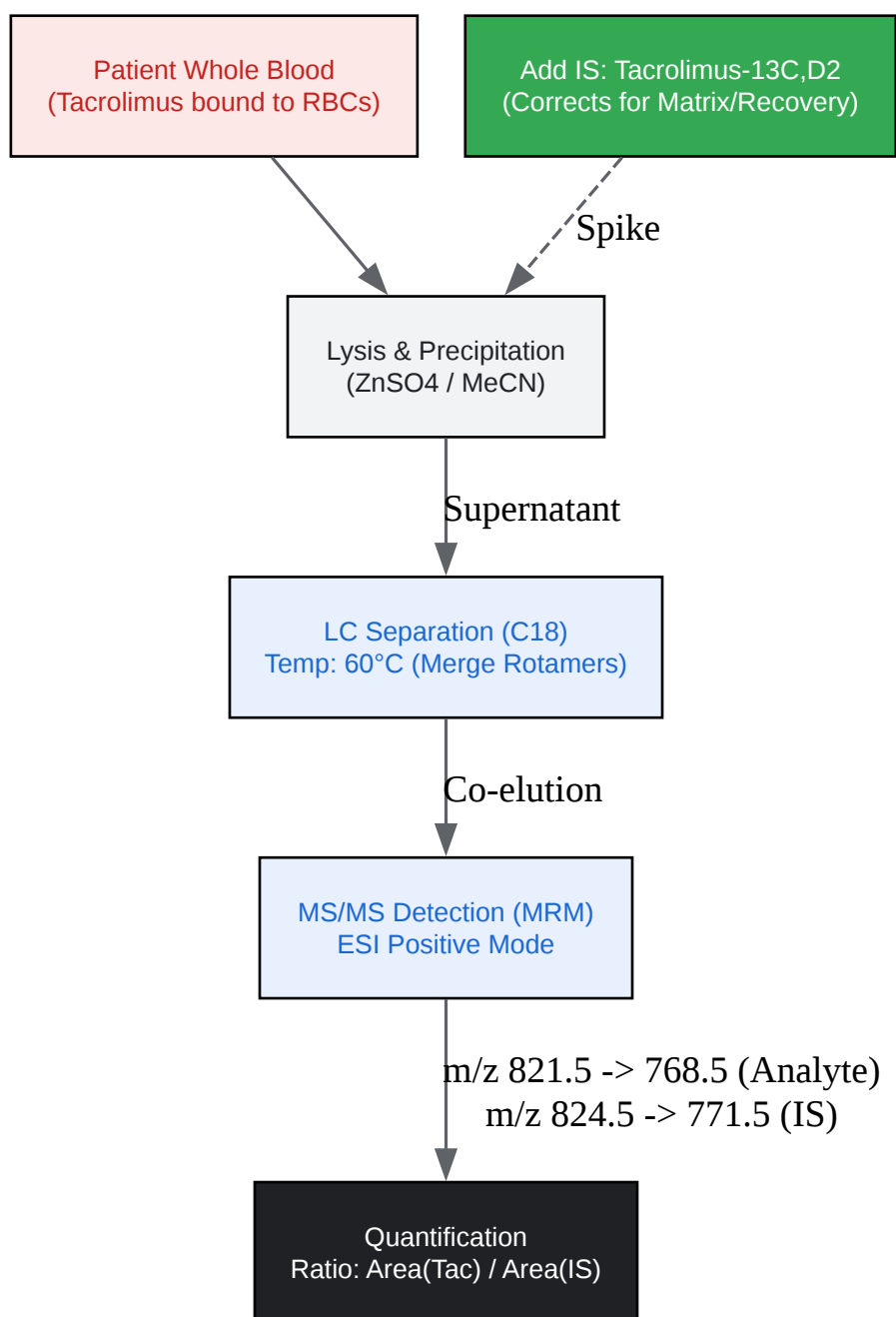
821.5^{[1][2]}
 - **Tacrolimus-13C,D2:**

824.5^{[1][2]}
- Product Ions (Q3):
 - Primary transition typically involves the loss of the secondary fragment (e.g., loss of water and/or methoxy groups).^{[1][2]}
 - Tacrolimus:

768.5^{[1][2]}
 - **Tacrolimus-13C,D2:**

771.5 (Assuming the label is retained on the major fragment).^{[1][2]}

Analytical Logic Diagram



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Caption: Step-by-step bioanalytical workflow for Tacrolimus quantification using **Tacrolimus-13C,D2**.

Stability and Handling

- Storage: -20°C. Stable for >2 years if protected from moisture.[1][2]

- Solubility: Soluble in Methanol, Acetonitrile, DMSO, and Chloroform.[1][2] Insoluble in water. [1][2]
- Solution Stability: Stock solutions in Methanol are stable for months at -20°C. However, avoid acidic conditions which can cause isomerization or degradation of the macrolide ring. [1][2]

References

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